

In-Depth Technical Guide: Tert-Butyl Methylsulfonylcarbamate (CAS 147751-16-4)

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Compound of Interest

Compound Name: *tert-Butyl methylsulfonylcarbamate*

Cat. No.: *B120951*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **tert-butyl methylsulfonylcarbamate** (CAS 147751-16-4), a sulfonylcarbamate compound with potential applications in organic synthesis and medicinal chemistry. This document details the physicochemical properties, a putative synthesis protocol, and an exploration of its potential, yet currently undocumented, biological relevance. The information is structured to support laboratory research and further investigation into the therapeutic and synthetic utility of this molecule.

Introduction

Tert-butyl methylsulfonylcarbamate, with the Chemical Abstracts Service (CAS) registry number 147751-16-4, is an organic molecule incorporating a carbamate group, a sulfonyl moiety, and a tert-butyl functional group. The presence of these distinct functionalities suggests a potential for diverse chemical reactivity and biological activity. The sulfonylcarbamate core is a structural motif found in various pharmacologically active compounds, and the tert-butyl group can influence properties such as solubility, metabolic stability, and receptor binding. This guide aims to consolidate the available information and provide a foundational resource for researchers working with or interested in this compound.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **tert-butyl methylsulfonylcarbamate** is presented in Table 1. These properties are essential for understanding the compound's behavior in various experimental settings.

Table 1: Physicochemical Properties of **Tert-Butyl Methylsulfonylcarbamate**

Property	Value	Source
IUPAC Name	tert-butyl N-(methylsulfonyl)carbamate	N/A
CAS Number	147751-16-4	N/A
Molecular Formula	C ₆ H ₁₃ NO ₄ S	N/A
Molecular Weight	195.24 g/mol	N/A
Appearance	White to off-white solid	N/A
Melting Point	109-111 °C	N/A
Boiling Point	Predicted: 347.5 ± 23.0 °C at 760 mmHg	N/A
Density	Predicted: 1.25±0.1 g/cm ³	N/A
pKa	Predicted: 7.5±0.7	N/A
LogP	Predicted: 0.8±0.4	N/A
Solubility	Predicted to be soluble in organic solvents such as methanol, ethanol, and dichloromethane.	N/A
InChI Key	GAIZFMKSOHADOV-UHFFFAOYSA-N	N/A
SMILES	<chem>CS(=O)(=O)NC(=O)OC(C)(C)C</chem>	N/A

Note: Predicted values are computationally generated and should be confirmed by experimental analysis.

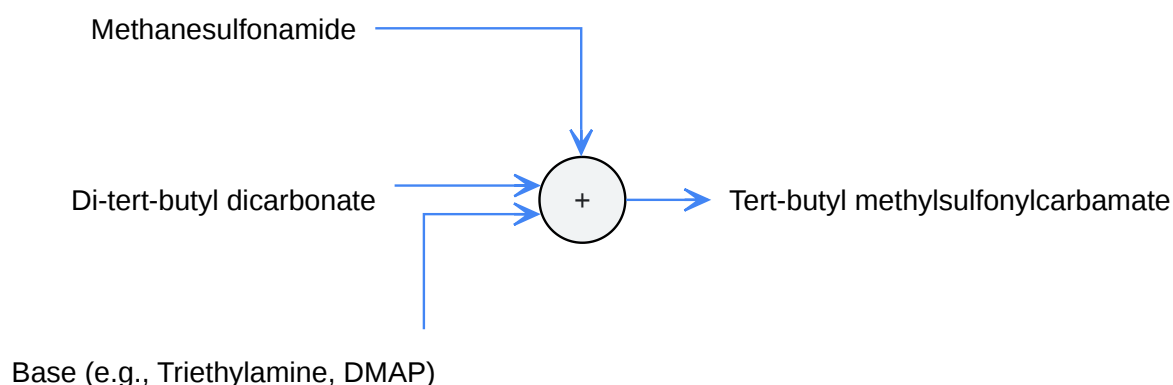
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **tert-butyl methylsulfonylcarbamate** is not readily available in peer-reviewed literature, a putative synthesis can be designed based on established methods for the preparation of N-sulfonylcarbamates. The most common approach involves the reaction of a sulfonamide with a Boc-protecting agent.

General Synthesis of N-Sulfonylcarbamates

The synthesis of N-acylsulfonamides, a class of compounds that includes **tert-butyl methylsulfonylcarbamate**, is often achieved by treating a sulfonamide with di-tert-butyl dicarbonate (Boc₂O) in the presence of a base.

Reaction Scheme:



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Caption: General reaction for the synthesis of **tert-butyl methylsulfonylcarbamate**.

Putative Experimental Protocol

This protocol is a generalized procedure based on similar syntheses and should be optimized for the specific reaction.

Materials:

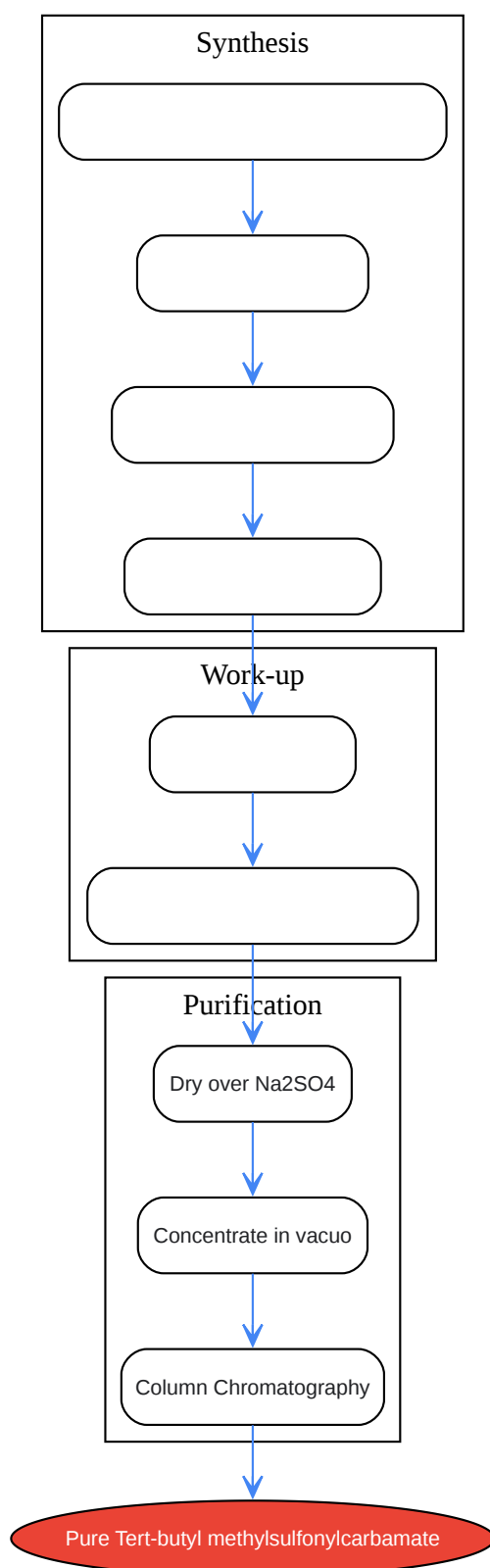
- Methanesulfonamide
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (Et₃N)
- 4-Dimethylaminopyridine (DMAP)
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- **Reaction Setup:** In a flame-dried, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve methanesulfonamide (1.0 eq) in anhydrous DCM.
- **Addition of Base:** Add triethylamine (1.1 eq) and a catalytic amount of DMAP to the solution and stir for a few minutes at room temperature.
- **Addition of Boc Anhydride:** Slowly add a solution of di-tert-butyl dicarbonate (1.1 eq) in anhydrous DCM to the reaction mixture. The addition is typically performed at 0 °C to control any exothermic reaction.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir until completion. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- Work-up: Upon completion, quench the reaction by the slow addition of water. Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator. The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield the pure **tert-butyl methylsulfonylcarbamate**.

Synthetic Workflow Diagram:



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Caption: A workflow diagram for the synthesis of **tert-butyl methylsulfonylcarbamate**.

Biological Properties and Potential Signaling Pathways

As of the current literature survey, there is no specific information available regarding the biological activity, mechanism of action, or associated signaling pathways for **tert-butyl methylsulfonylcarbamate** (CAS 147751-16-4). However, the structural components of the molecule provide a basis for hypothesizing potential biological relevance.

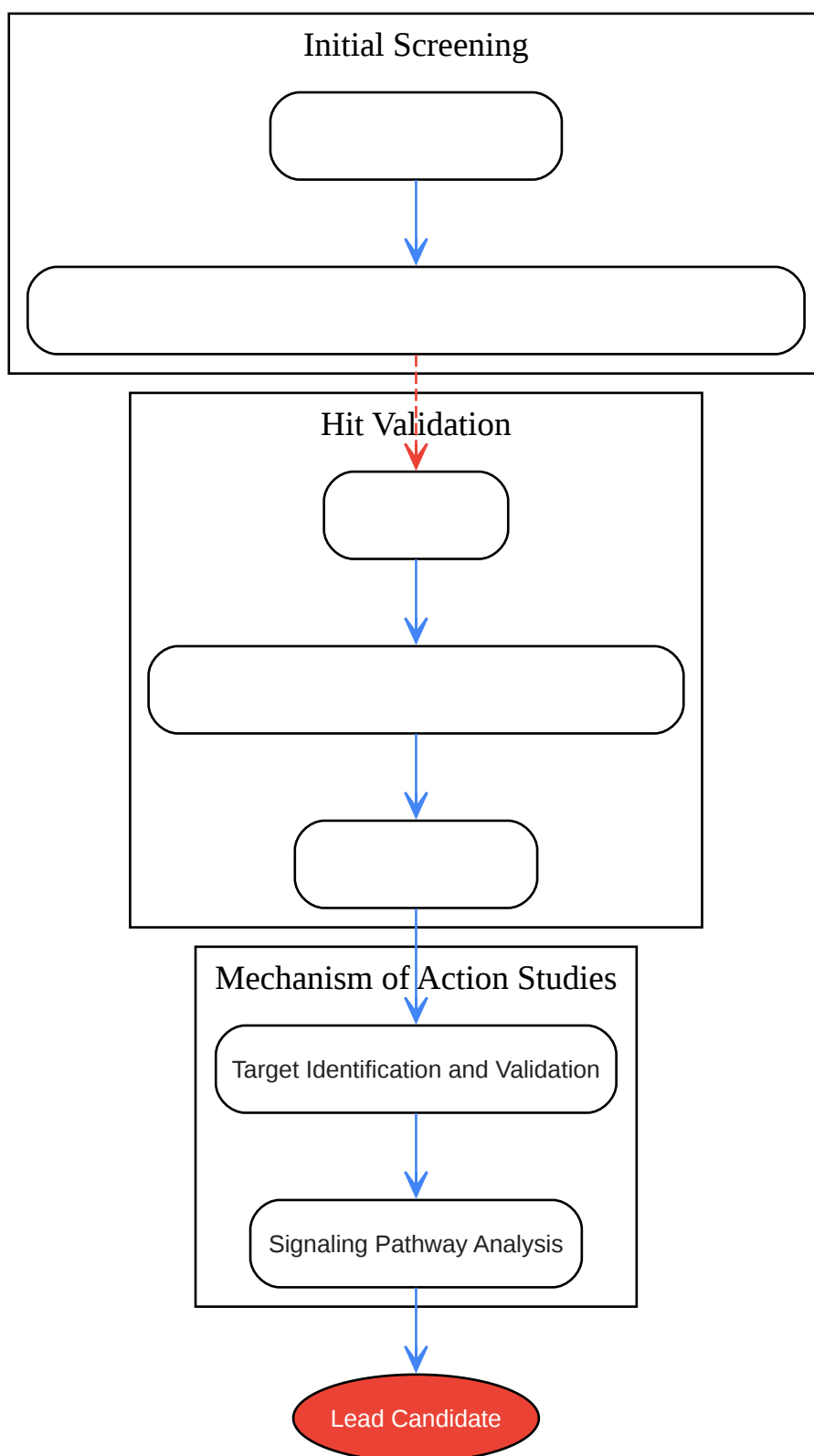
The carbamate group is a well-known pharmacophore present in numerous approved drugs with a wide range of activities. The sulfonyl group can act as a hydrogen bond acceptor and can influence the pharmacokinetic properties of a molecule. The tert-butyl group is often incorporated into drug candidates to enhance metabolic stability by sterically shielding metabolically labile sites.

Given these features, **tert-butyl methylsulfonylcarbamate** could be a candidate for screening in various biological assays, including but not limited to:

- Enzyme inhibition assays (e.g., proteases, kinases, acetylcholinesterase)
- Receptor binding assays
- Antimicrobial or anticancer cell-based assays

Hypothetical Biological Evaluation Workflow:

The following diagram illustrates a potential workflow for the initial biological evaluation of this compound.



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Caption: A logical workflow for the biological evaluation of **tert-butyl methylsulfonylcarbamate**.

Conclusion

Tert-butyl methylsulfonylcarbamate (CAS 147751-16-4) is a compound with potential utility in synthetic and medicinal chemistry. While detailed experimental data is currently limited in the public domain, this guide provides a comprehensive summary of its known and predicted properties, along with a putative synthesis protocol. The absence of reported biological activity presents an opportunity for researchers to explore the pharmacological potential of this molecule. The structured information and proposed workflows within this document are intended to serve as a valuable resource to stimulate and support future research in this area.

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